

# Safeguarding Your Research: A Guide to Handling Sulfo-Cyanine5.5 Amine

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## Compound of Interest

Compound Name: **Sulfo-Cyanine5.5 amine**

Cat. No.: **B15551967**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential safety and logistical information for the proper handling and disposal of **Sulfo-Cyanine5.5 amine**, a fluorescent dye utilized in far-red and near-infrared applications, including *in vivo* imaging. Adherence to these protocols is critical for personnel safety and maintaining a compliant laboratory environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **Sulfo-Cyanine5.5 amine** is presented below. This information is crucial for proper handling, storage, and experimental planning.

Property	Value
Molecular Formula	C46H56N4O13S4
Molecular Weight	1001.22 g/mol
Excitation Maximum ( $\lambda_{\text{ex}}$ )	673 nm <sup>[1]</sup>
Emission Maximum ( $\lambda_{\text{em}}$ )	694 nm <sup>[2][3]</sup>
Solubility	Good in water, DMF, and DMSO <sup>[1]</sup>
Appearance	Dark blue solid <sup>[4]</sup>
Storage Conditions	Store at -20°C in the dark. Desiccate. <sup>[1][5]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the first line of defense against potential chemical exposure. The following PPE is mandatory when handling **Sulfo-Cyanine5.5 amine**, particularly in its powdered form.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be ANSI Z87.1 compliant and provide a complete seal around the eyes to protect against dust particles. <a href="#">[6]</a>
Face Shield		To be worn in conjunction with safety goggles, especially when handling larger quantities or when there is a risk of splashing. <a href="#">[6]</a>
Hand Protection	Nitrile Gloves	Double-gloving is recommended to provide robust protection against chemical contact. Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the compound. <a href="#">[6]</a> <a href="#">[7]</a>
Respiratory Protection	Air-Purifying Respirator (APR) with P100 filters	A NIOSH-approved half-mask or full-face APR is required when handling the powdered form of the dye to prevent inhalation. A proper fit test is mandatory before use. <a href="#">[6]</a>
Protective Clothing	Laboratory Coat	A full-length lab coat should be worn to protect against splashes and spills. <a href="#">[8]</a>
Disposable Gown/Apron		For procedures with a high risk of contamination, a disposable gown or a chemical-resistant apron should be worn over the lab coat. <a href="#">[6]</a>

# Operational Plan: A Step-by-Step Workflow for Safe Handling

A systematic approach to handling **Sulfo-Cyanine5.5 amine** is crucial to minimize exposure risk. The following workflow outlines the standard operating procedure for weighing the powdered dye and preparing a solution.

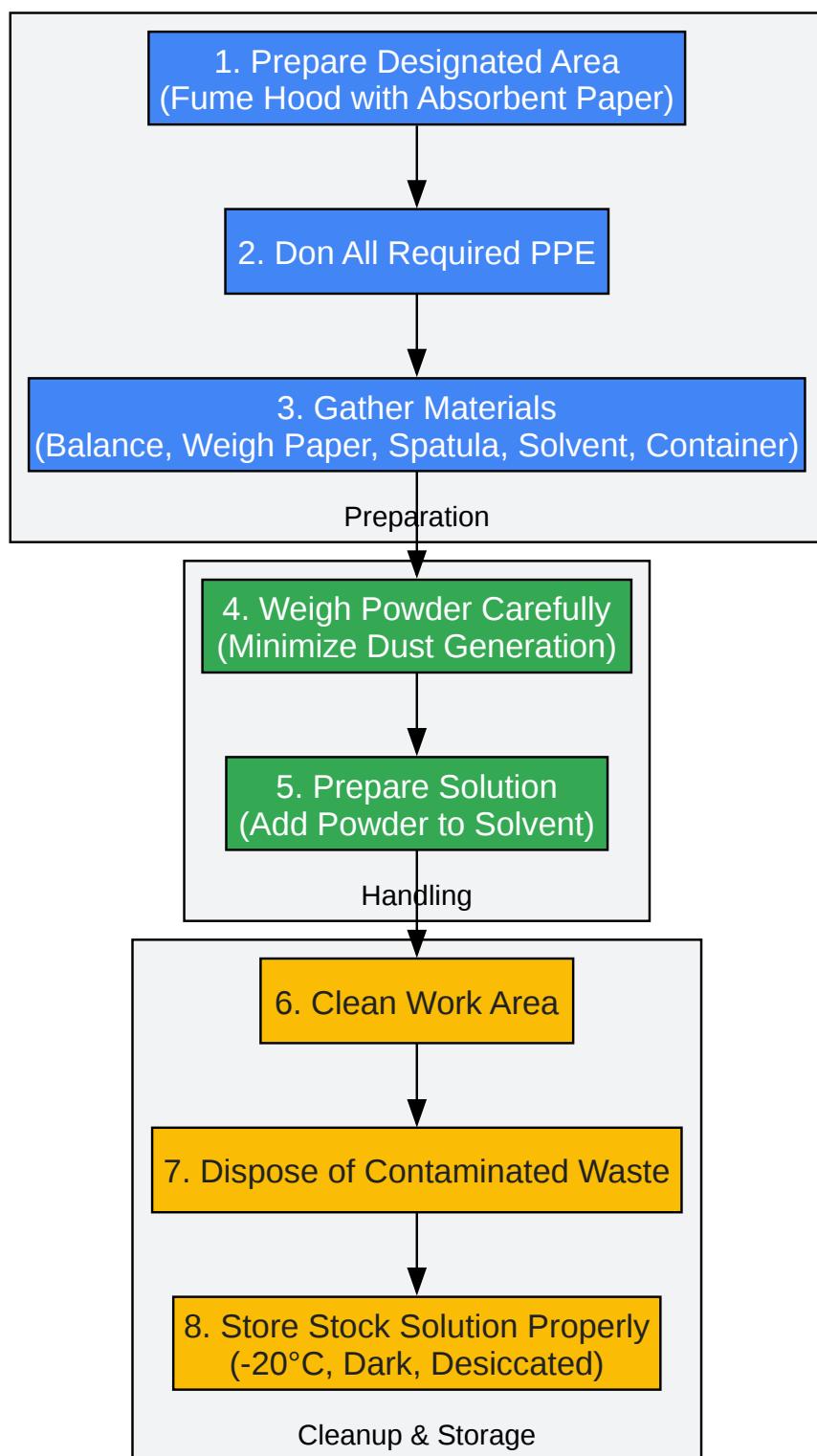


Figure 1. Workflow for Safe Handling of Sulfo-Cyanine5.5 Amine

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**Figure 1.** Workflow for the safe handling of **Sulfo-Cyanine5.5 amine** powder.

# Disposal Plan: Managing Sulfo-Cyanine5.5 Amine Waste

Proper disposal of chemical waste is a critical aspect of laboratory safety and environmental responsibility. All waste materials contaminated with **Sulfo-Cyanine5.5 amine** must be treated as hazardous chemical waste.

## Waste Segregation and Collection:

- Solid Waste: All contaminated solid materials, including gloves, weigh paper, pipette tips, and disposable lab coats, must be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental residues containing **Sulfo-Cyanine5.5 amine** should be collected in a separate, sealed, and properly labeled hazardous waste container.

## Key Disposal Principles:

- Do Not Dispose Down the Drain: Under no circumstances should **Sulfo-Cyanine5.5 amine** or its waste be disposed of down the sink.[\[8\]](#)[\[9\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and a full description of the contents, including the name "**Sulfo-Cyanine5.5 amine**" and any solvents used.
- Storage of Waste: Waste containers should be kept closed and stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EH&S) department.

By adhering to these safety protocols and operational plans, researchers can confidently work with **Sulfo-Cyanine5.5 amine** while ensuring a safe and compliant laboratory environment.

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